

Inter-laboratory comparison of 4,5-Diaminophthalonitrile characterization data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Diaminophthalonitrile

Cat. No.: B137029

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A Comparative Guide to the Characterization of 4,5-Diaminophthalonitrile

This guide provides a comparative overview of the characterization data for **4,5-Diaminophthalonitrile** (CAS No: 129365-93-1), a key intermediate in the synthesis of various functional materials, including phthalocyanines.^[1] While a formal inter-laboratory comparison study for this specific compound is not publicly available, this document compiles and compares characterization data from various commercial suppliers to offer researchers, scientists, and drug development professionals a baseline for quality assessment and experimental design.

Physicochemical Properties

4,5-Diaminophthalonitrile, also known as 1,2-diamino-4,5-dicyanobenzene, has a molecular formula of $C_8H_6N_4$ and a molecular weight of 158.16 g/mol.^{[1][2][3][4][5][6]} It typically appears as a white to brown or very pale yellow powder or crystal.^{[1][3][5][6]}

Comparative Analysis of Characterization Data

The following table summarizes the quantitative data for **4,5-Diaminophthalonitrile** as reported by various sources. This data provides a snapshot of the expected values and ranges for key quality control parameters.

Table 1: Comparison of Quantitative Characterization Data for **4,5-Diaminophthalonitrile**

Parameter	Reported Value/Range	Analytical Technique
Purity	>95% - >98.0%	HPLC[1][2][3][4][6][7][8]
Melting Point	264 °C - 276 °C	Capillary Method[2][4][5][6][9]
λ_{max}	325 nm	UV-Vis Spectroscopy (in CH ₃ CN)[5][10]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are generalized and may require optimization based on the specific instrumentation and laboratory conditions.

1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the purity of **4,5-Diaminophthalonitrile** by separating it from any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Method:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).[11]
 - Flow Rate: Typically 1.0 mL/min.
 - Detection: UV detection at a wavelength where the compound has maximum absorbance (e.g., 325 nm).
 - Sample Preparation: A dilute solution of **4,5-Diaminophthalonitrile** is prepared in a suitable solvent (e.g., acetonitrile or methanol).

- Analysis: The sample is injected into the HPLC system, and the resulting chromatogram is analyzed. The purity is calculated based on the area percentage of the main peak.

2. Melting Point Determination

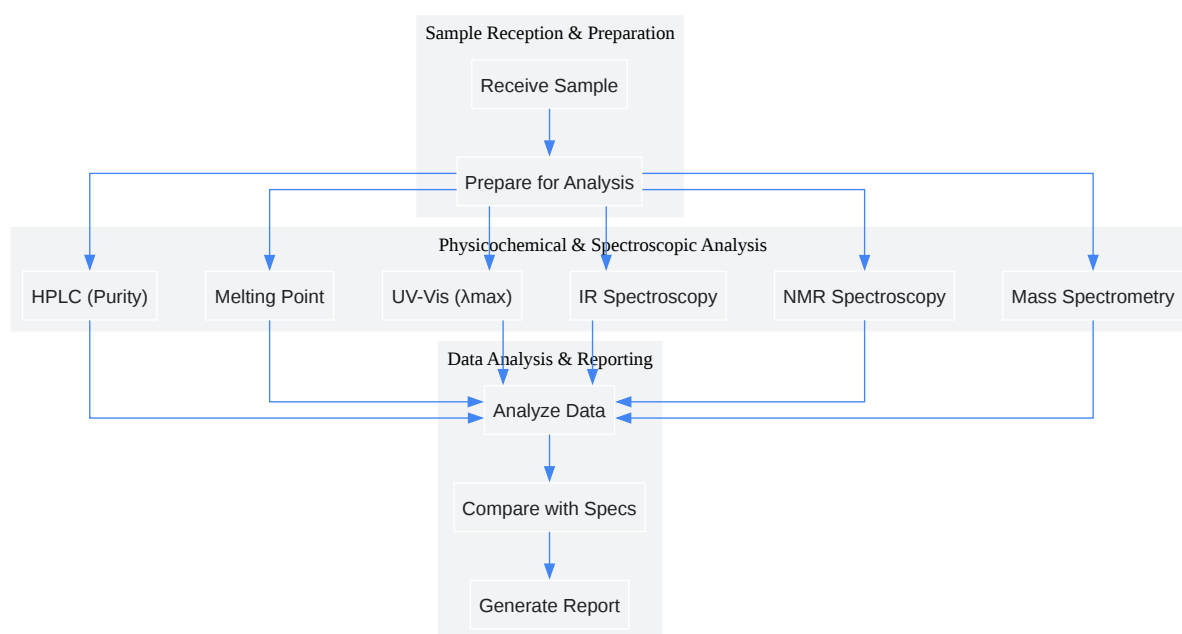
- Objective: To determine the melting point range of the compound as an indicator of purity.
- Instrumentation: A digital melting point apparatus.
- Method:
 - A small amount of the finely powdered sample is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the substance starts to melt and the temperature at which it is completely molten are recorded as the melting point range.

3. UV-Vis Spectroscopy for λ_{max} Determination

- Objective: To determine the wavelength of maximum absorbance (λ_{max}) of the compound.
- Instrumentation: A UV-Vis spectrophotometer.
- Method:
 - A dilute solution of **4,5-Diaminophthalonitrile** is prepared in a UV-transparent solvent (e.g., acetonitrile).
 - The spectrophotometer is blanked using the same solvent.
 - The absorbance of the sample solution is measured over a range of wavelengths (e.g., 200-400 nm).
 - The wavelength at which the highest absorbance is recorded is the λ_{max} .

Visualizing the Characterization Workflow

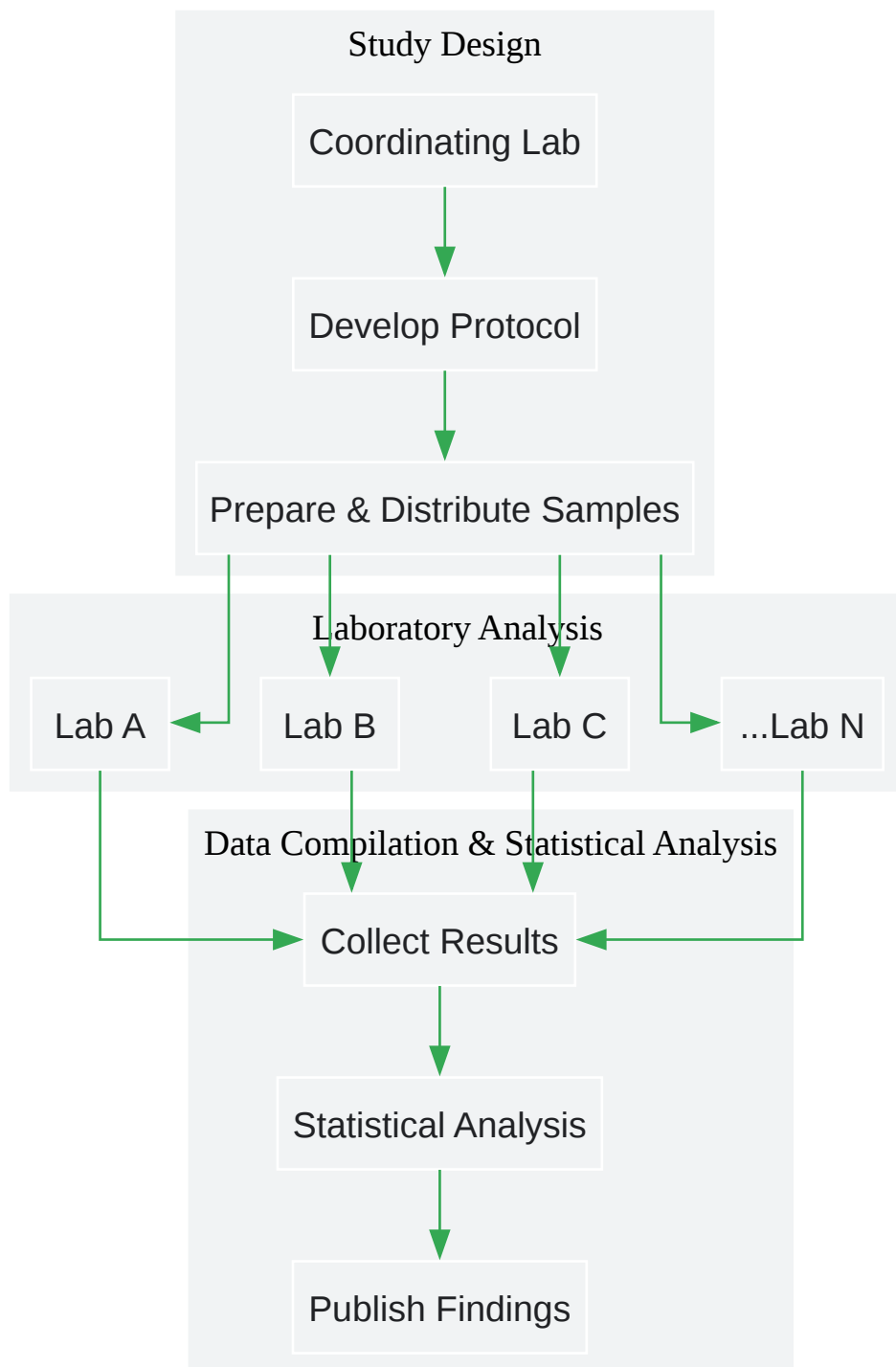
The following diagram illustrates a typical workflow for the characterization of a chemical substance like **4,5-Diaminophthalonitrile**.



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Caption: Workflow for the characterization of **4,5-Diaminophthalonitrile**.

The logical flow for an inter-laboratory comparison study, which would be the next step to formally establish standardized data, is depicted below.



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Caption: Logical flow of an inter-laboratory comparison study.

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